

Technical Application Note: MK-912 Hydrochloride In Vivo Experimental Protocol

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Compound of Interest

Compound Name: MK-912 hydrochloride

CAS No.: 119942-70-0

Cat. No.: B1677251

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-Adrenergic Receptor Antagonist

Executive Summary & Mechanism of Action

MK-912 hydrochloride is a potent, competitive antagonist of the

-adrenergic receptor. Historically distinguished by its high affinity for the

subtype (

nM) relative to

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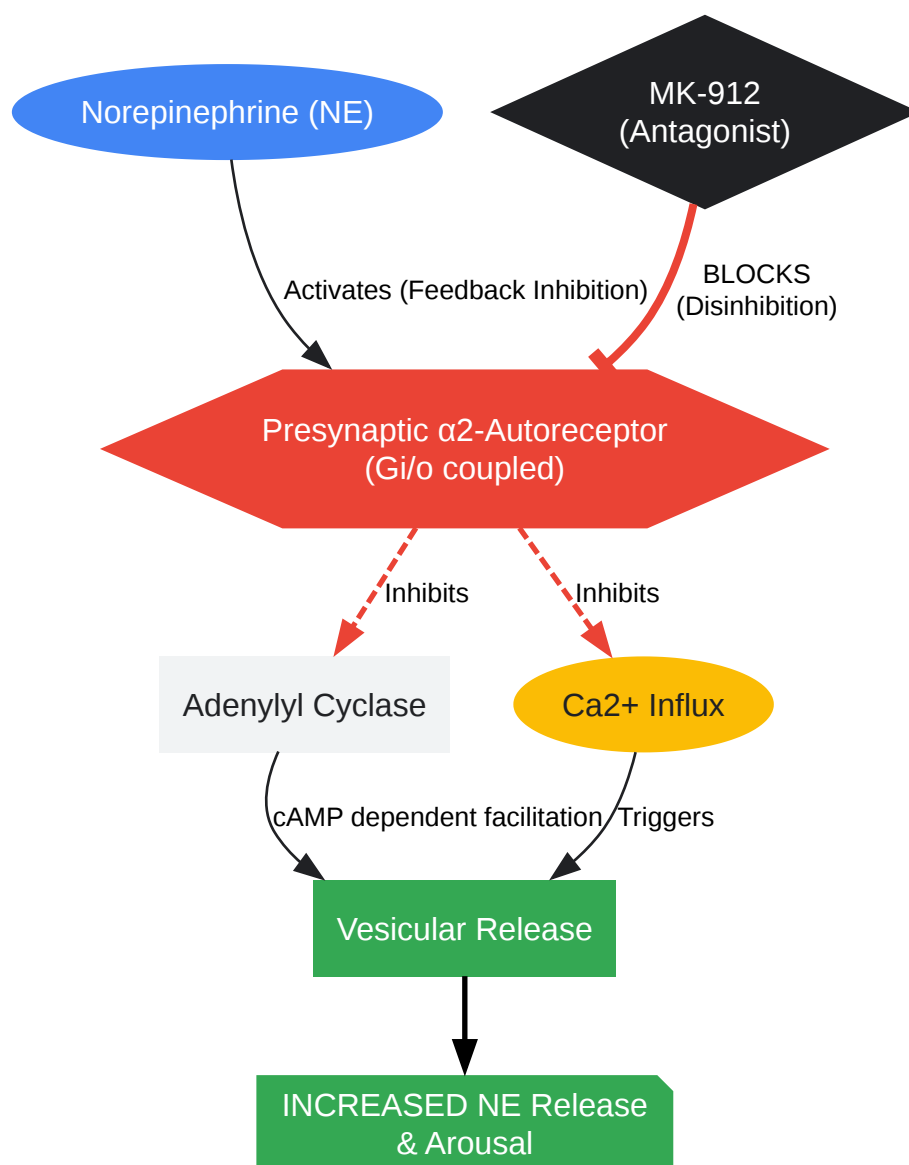
nM), it remains a critical tool for dissecting adrenergic signaling pathways. Unlike the classic antagonist yohimbine, MK-912 exhibits higher potency and a distinct selectivity profile, making it valuable for investigating noradrenergic modulation of cognition, sedation, and metabolic function.

Mechanistic Pathway

The primary utility of MK-912 in vivo stems from its blockade of presynaptic autoreceptors (

) and postsynaptic receptors (

). By blocking the autoreceptor, MK-912 disinhibits norepinephrine (NE) release, leading to increased sympathetic tone and central arousal.



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Figure 1: Mechanism of Action. MK-912 blocks the negative feedback loop of the presynaptic α_2 -autoreceptor, preventing the inhibition of Adenylyl Cyclase and Calcium influx, thereby potentiating norepinephrine release.

Chemical Properties & Formulation Strategy

MK-912 is a hydrochloride salt, but its lipophilic core structure renders it poorly soluble in neutral aqueous buffers. Proper vehicle selection is critical to prevent precipitation in the syringe or peritoneal cavity.

Physicochemical Profile[1][2][3][4][5]

- CAS Number: 111466-41-2
- Molecular Weight: 375.89 g/mol [1]
- Solubility: Soluble in DMSO (>20 mg/mL); Insoluble in water/saline.

Recommended In Vivo Vehicle (Rat/Mouse)

For intraperitoneal (i.p.) or subcutaneous (s.c.) administration, use a co-solvent system. Do not attempt to dissolve directly in saline.

Formulation Protocol (10 mL batch @ 1 mg/mL):

- Weigh: 10 mg of **MK-912 Hydrochloride**.
- Dissolve: Add 0.5 mL DMSO (5% final vol). Vortex until completely clear.[2]
- Stabilize: Add 4.0 mL PEG-300 (40% final vol). Vortex.
- Emulsify: Add 0.5 mL Tween-80 (5% final vol). Vortex.
- Dilute: Slowly add 5.0 mL Warm Sterile Saline (0.9%) (50% final vol) while vortexing vigorously.

Note: If precipitation occurs upon adding saline, increase PEG-300 concentration or gently warm the solution to 37°C. Prepare fresh daily.

Experimental Protocols

Protocol A: Reversal of -Agonist Induced Sedation

This is the "Gold Standard" functional assay to verify MK-912 activity. It tests the compound's ability to competitively displace agonists like xylazine or dexmedetomidine from central

receptors.

Objective: Quantify the acceleration of recovery from anesthesia.

Study Design:

- Subjects: Male Sprague-Dawley Rats (250-300g) or C57BL/6 Mice.
- Groups (n=8/group):
 - Vehicle Control
 - MK-912 Low Dose (0.1 mg/kg)
 - MK-912 High Dose (1.0 mg/kg)
 - Positive Control (Atipamezole, 1.0 mg/kg)

Step-by-Step Procedure:

- Baseline: Acclimate animals to the testing room for 1 hour.
- Induction: Administer Xylazine (10 mg/kg i.p.) + Ketamine (80 mg/kg i.p.) to induce anesthesia.
- Verification: Confirm Loss of Righting Reflex (LORR). Animal should remain on its back when placed there.
- Challenge: 15 minutes post-induction, administer MK-912 (i.p.) or Vehicle.
- Measurement: Place animal on its back on a heating pad. Measure Time to Return of Righting Reflex (RORR).
 - Definition of RORR: Animal successfully turns over to prone position with all four paws on the ground three times within 60 seconds.

Expected Data:

Group	Dose (mg/kg)	Mean Time to RORR (min)	% Reduction vs Vehicle
Vehicle	-	65.0 ± 5.2	-
MK-912	0.1	45.0 ± 4.1	~30%
MK-912	1.0	15.0 ± 2.5	~75%

| Atipamezole | 1.0 | 12.0 ± 1.8 | ~80% |

Protocol B: Assessment of Glucose Modulation (Metabolic Assay)

MK-912 has been shown to block pancreatic

-receptors, which normally inhibit insulin secretion. This protocol assesses the "metabolic disinhibition" of insulin.

Objective: Determine effect of MK-912 on fasting plasma glucose and insulin response.

Workflow:



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Figure 2: Metabolic Assay Workflow. Note that MK-912 can be administered orally (p.o.) in metabolic studies, as it is orally active.[1][3]

Key Causality:

- activation

Decreased cAMP

Decreased Insulin.

- MK-912

Blocks

Increased Insulin

Decreased Glucose.

Dosing Guidelines & Pharmacokinetics

Based on affinity data (

values) and historical reversal studies, MK-912 is highly potent. Overdosing (>5 mg/kg) may lead to non-specific effects or excessive sympathetic outflow (anxiety, tremors).

Species	Route	Effective Dose Range	Application
Rat	i.p.[4][5] / s.c.	0.1 – 0.3 mg/kg	Cognitive / Behavioral Studies
Rat	i.p.[4]	0.5 – 2.0 mg/kg	Anesthesia Reversal / Metabolic
Mouse	i.p.	0.3 – 3.0 mg/kg	Locomotor Activity / Radioligand Displacement
Human	p.o.	0.2 – 2.0 mg (Total)	Clinical Pharmacology (Historical)

Pharmacokinetic Note: MK-912 exhibits a rapid onset (peak effects ~30-60 mins) and moderate duration of action (4-6 hours). In radioligand studies (

-MK-912), it shows high initial brain uptake, particularly in the cortex and olfactory tubercle.

Troubleshooting & Validation

Issue: Inconsistent Behavioral Results

- Cause: Alpha-2 antagonists often display an "Inverted-U" dose-response curve. Low doses improve cognition/attention; high doses cause anxiety/sedation (via off-target or excessive NE).
- Solution: Always run a log-scale dose response (0.1, 0.3, 1.0, 3.0 mg/kg).

Issue: Compound Precipitation

- Cause: pH shock when adding saline.
- Solution: Ensure the PEG/Tween mixture is well-mixed with the DMSO stock before adding saline. Add saline dropwise while vortexing.

Validation Marker (Positive Control): To confirm the drug is active, observe pupil dilation (mydriasis). Alpha-2 blockade inhibits the parasympathetic nucleus (Edinger-Westphal), leading to pupil dilation in rodents. This is a non-invasive biomarker of central engagement.

References

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